

Compound Identification and Structural Rationale for Hazard Assessment

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Compound of Interest

Compound Name: *Cyanomethyl 3-(dimethylamino)benzoate*

Cat. No.: *B8005906*

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Cyanomethyl 3-(dimethylamino)benzoate is a small molecule of interest in organic synthesis and drug discovery. Due to the absence of a specific CAS number and SDS, a proactive hazard assessment is crucial. The molecule can be deconstructed into two key structural alerts for toxicity and reactivity:

- **The Cyanomethyl Benzoate Moiety:** This component is structurally related to compounds like Methyl 3-(cyanomethyl)benzoate (CAS 68432-92-8) and Methyl 2-(cyanomethyl)benzoate (CAS 5597-04-6). Data from these analogues suggest a potential for skin, eye, and respiratory irritation. More severe classifications for the 2-isomer include acute toxicity if swallowed, inhaled, or in contact with skin.[1][2]
- **The 3-(dimethylamino)phenyl Group:** This functionality is present in 3-(dimethylamino)benzoic acid (CAS 99-64-9), which is known to cause skin, eye, and respiratory irritation.[3]

Therefore, it is prudent to handle **Cyanomethyl 3-(dimethylamino)benzoate** as a compound that is, at a minimum, a significant irritant and potentially toxic.

Inferred Hazard Identification and Classification

Based on the available data for its structural analogues, the following GHS-style hazard classifications should be assumed for laboratory work:

Hazard Class	GHS Hazard Category	Inferred Hazard Statement
Acute Toxicity, Oral	Category 3/4	H301/302: Toxic or Harmful if swallowed
Acute Toxicity, Dermal	Category 3/4	H311/312: Toxic or Harmful in contact with skin
Acute Toxicity, Inhalation	Category 3/4	H331/332: Toxic or Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Danger

Pictograms:

GHS06: Skull and Crossbones GHS07: Exclamation Mark

Proactive First-Aid Measures

Immediate medical attention should be sought in all cases of significant exposure. The following first-aid protocols are recommended based on the predicted hazards:

- In case of Inhalation: Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Call a poison center or doctor immediately.^{[1][2]}
- In case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. If skin irritation persists, seek medical advice.
- In case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or

doctor.[1][3]

- In case of Ingestion: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[2][4]

Fire-Fighting and Accidental Release Protocols

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: Combustion may produce toxic fumes, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and potentially highly toxic hydrogen cyanide (HCN) gas due to the cyano group.[1][4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

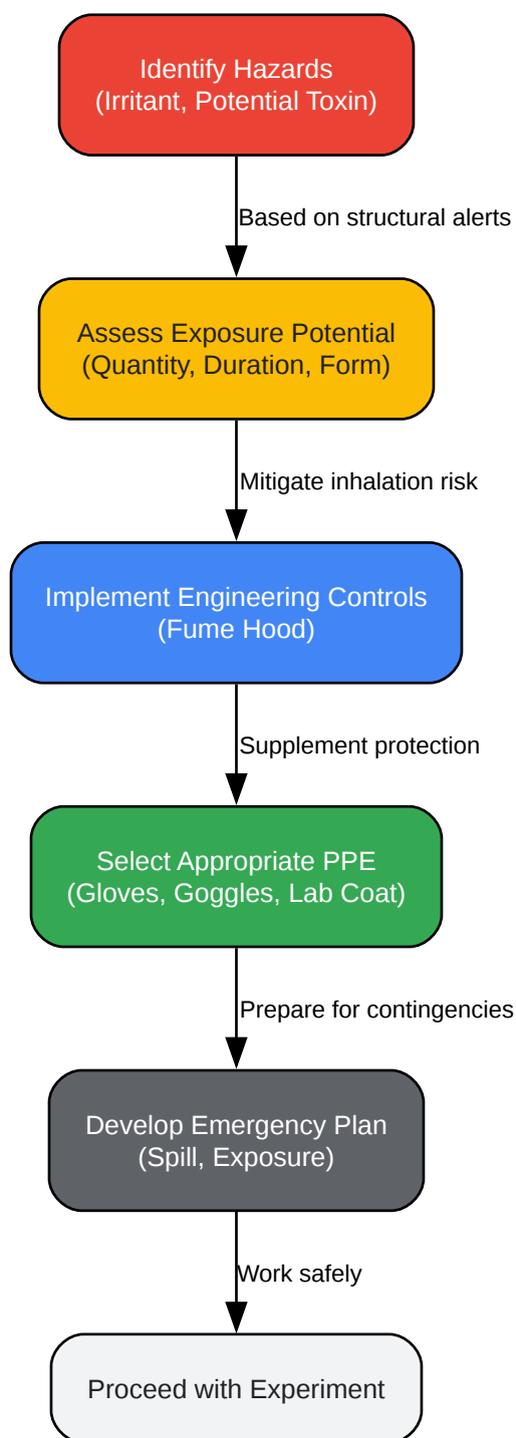
Accidental Release Measures:

- Personal Precautions: Do not breathe dust, fumes, or vapors. Evacuate unnecessary personnel. Wear the personal protective equipment outlined in Section 5.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: For a solid spill, carefully sweep or vacuum the material into a suitable, labeled container for disposal. Avoid generating dust. For a liquid spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.

Experimental Workflow: Safe Handling, Exposure Controls, and Personal Protection

A risk-based approach is mandatory when handling this compound. The following workflow and personal protective equipment (PPE) are essential.

Risk Assessment and Control Workflow



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Caption: Risk assessment workflow for handling **Cyanomethyl 3-(dimethylamino)benzoate**.

Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Specification	Rationale
Engineering Controls	Work exclusively in a certified chemical fume hood.	To minimize inhalation exposure to dust or vapors.[5]
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles causing serious eye irritation.[1][3]
Skin Protection		
Hand Protection	Nitrile or other chemically resistant gloves. Inspect before use.	Prevents skin contact, as the compound is a skin irritant and potentially toxic upon absorption.[5]
Body Protection	A fully buttoned laboratory coat.	Provides a barrier against accidental skin contact.
Respiratory Protection	Not required if engineering controls are effective. An N95 dust mask may be used for weighing solids.	To prevent respiratory tract irritation.[1][6]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	Standard good laboratory practice to prevent ingestion and cross-contamination.[1][4]

Physical, Chemical, and Reactivity Data (Inferred)

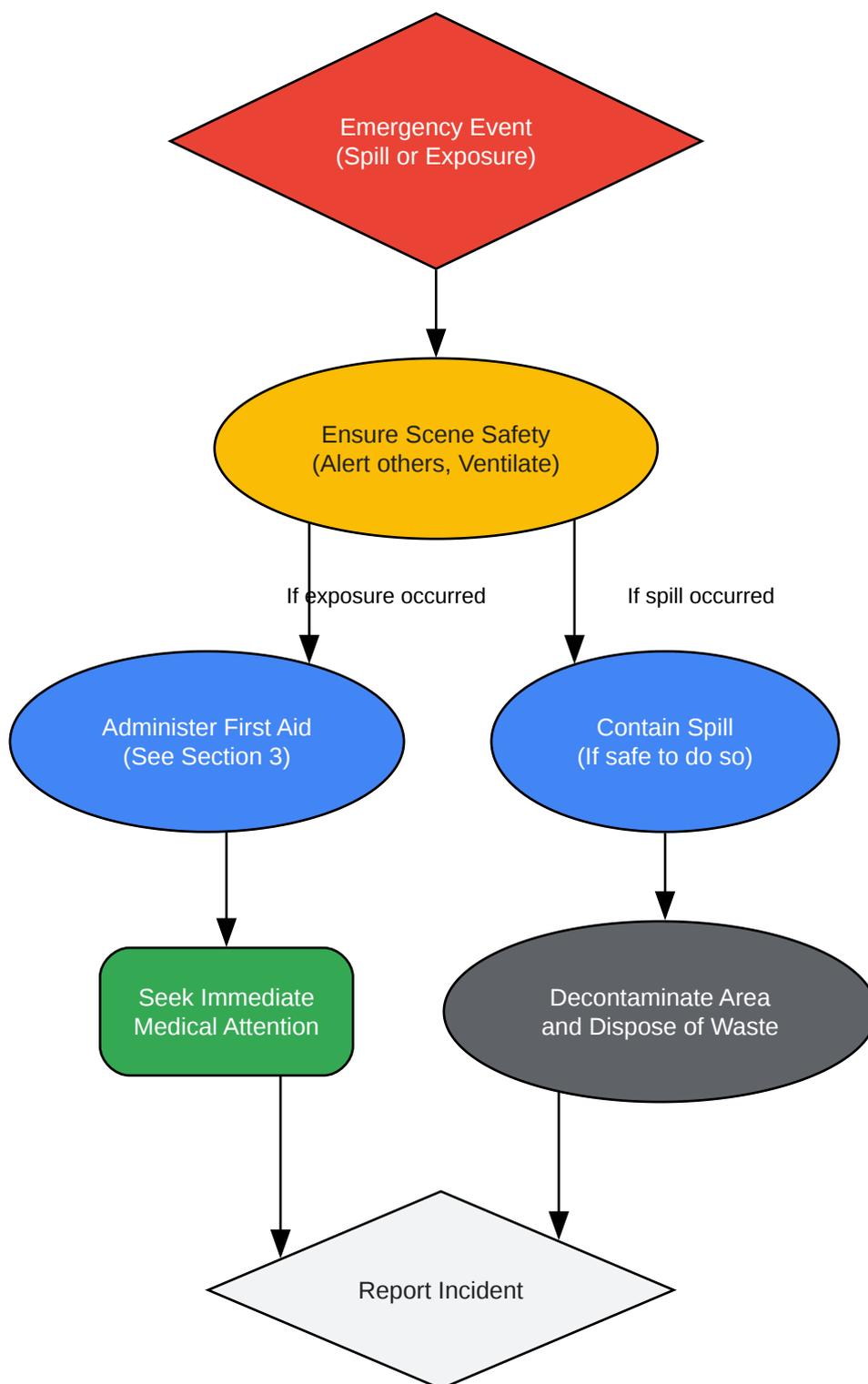
- Appearance: Expected to be a solid or oil, potentially with a color ranging from off-white to yellow or brown, based on related compounds.
- Stability: Likely stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks. Generation of dust.[1]
- Incompatible Materials: Strong oxidizing agents.[1][4]

- Hazardous Decomposition Products: Upon heating or combustion, may release carbon oxides, nitrogen oxides, and hydrogen cyanide.[1]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Store locked up.[1][2]
- Disposal: Dispose of waste in accordance with local, regional, and national regulations. This compound should be treated as hazardous waste.

Emergency Response Protocol



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Caption: Flowchart for emergency response to an incident.

References

- PubChem. Compound Summary for Methyl 3-(cyanomethyl)benzoate. [[Link](#)]
- Google Patents. CN105130846A - Methyl 3-(cyanomethyl)

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